

Unveiling the Dual-Action Mechanism of UK-1745: A Technical Guide

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Compound of Interest

Compound Name: UK-1745
CAS No.: 170684-14-7
Cat. No.: B1682692

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[City, State] – [Date] – A comprehensive analysis of available research has illuminated the multifaceted mechanism of action of **UK-1745**, a novel cardiotonic agent. This technical guide provides an in-depth exploration of its core pharmacological activities, offering valuable insights for researchers, scientists, and professionals in drug development. **UK-1745** distinguishes itself through a unique combination of β -adrenoceptor blockade and weak phosphodiesterase (PDE) inhibition, alongside direct effects on key cardiac ion channels.

Core Pharmacodynamic Properties of UK-1745

UK-1745, a furoindolinone derivative, exhibits a concentration-dependent positive inotropic effect on cardiac muscle.^{[1][2]} This is accompanied by a decrease in the total duration of contraction, particularly a reduction in relaxation time.^{[1][2]} The compound's pharmacological profile is characterized by a dual mechanism that modulates cyclic AMP (cAMP) signaling in a nuanced manner, distinct from traditional inotropic agents.

Quantitative Analysis of UK-1745 Activity

The following table summarizes the key quantitative parameters that define the pharmacological and electrophysiological effects of **UK-1745**.

Parameter	Value	Species/Tissue	Experimental Condition	Reference
Positive Inotropic Effect				
EC ₅₀	3.3 x 10 ⁻⁶ M	Canine right ventricular trabeculae	---	[1][2]
Maximum Effect	~15% of max. isoproterenol response	Canine right ventricular trabeculae	Achieved at 3 x 10 ⁻⁵ M	[1]
β-Adrenoceptor Blockade				
pA ₂	5.70	Canine right ventricular trabeculae	Antagonism of isoproterenol-induced effects	[1][2]
Electrophysiological Effects				
L-type Ca ²⁺ Current (I _{Ca})	No increase	Guinea-pig ventricular myocytes	10 and 30 μM	[3]
Decrease	Guinea-pig ventricular myocytes	100 μM	[3]	
Delayed Rectifier K ⁺ Current (I _K)	Slight inhibition	Guinea-pig ventricular myocytes	High concentrations	[3]
Maximum Upstroke Velocity (V _{max})	Depressed	Guinea-pig papillary muscles	100 μM	[3]

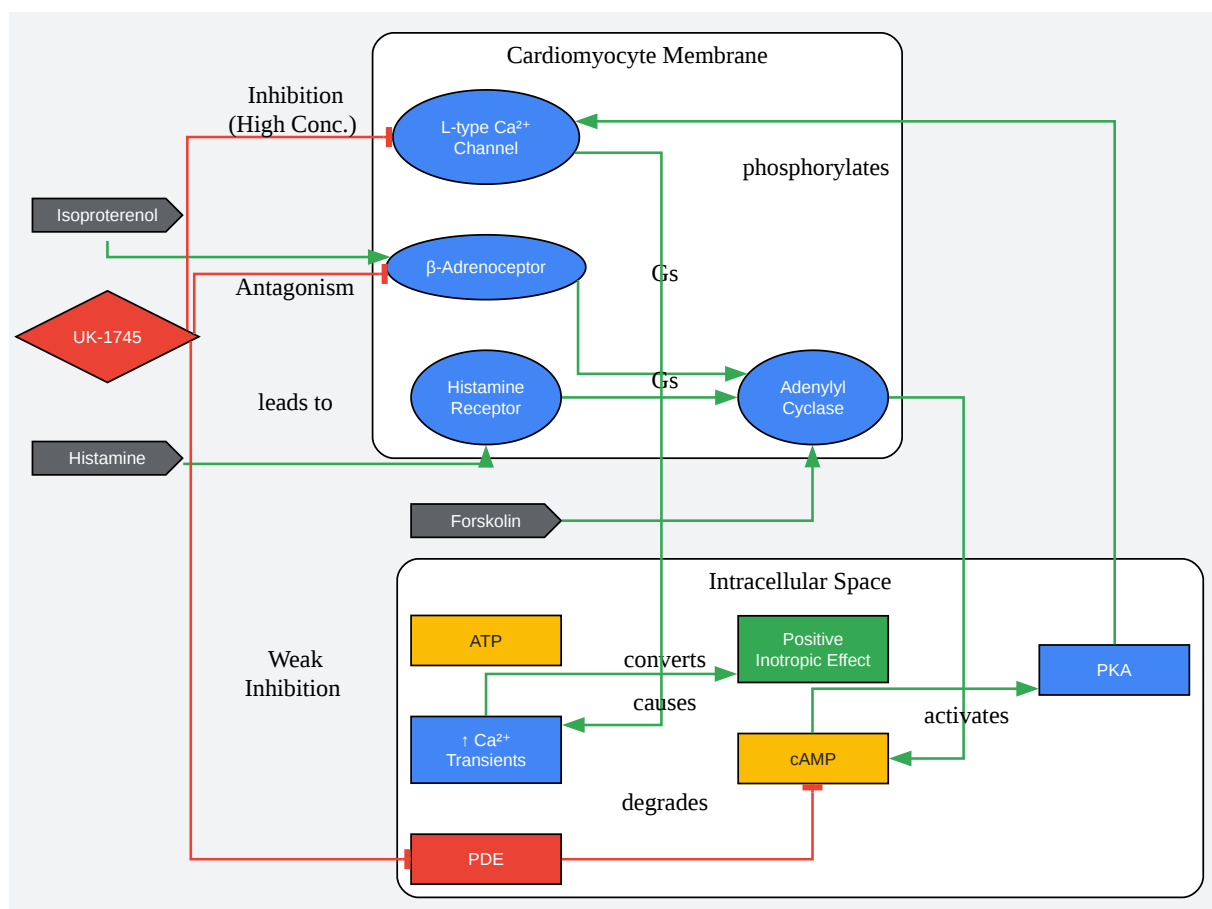
Elucidation of the Core Signaling Pathways

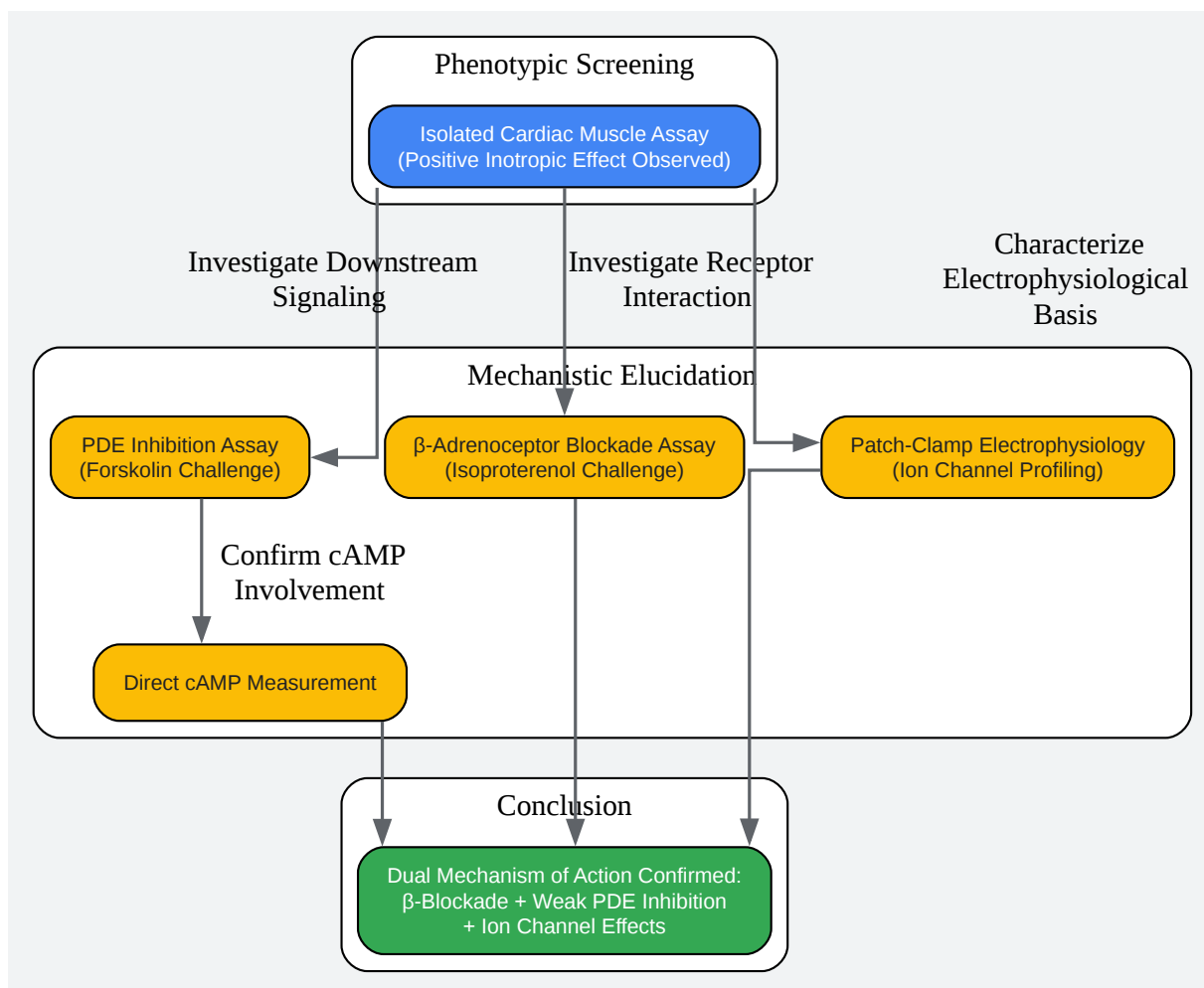
The primary mechanism of action of **UK-1745** involves the modulation of intracellular cAMP levels through two distinct and somewhat opposing actions: β -adrenoceptor antagonism and phosphodiesterase inhibition. At concentrations where it exerts its inotropic effect, **UK-1745** paradoxically blocks β -adrenoceptors. This is evidenced by its ability to shift the concentration-response curve for the β -agonist isoproterenol to the right.[1][2]

Simultaneously, **UK-1745** exhibits weak phosphodiesterase inhibitory activity. This is inferred from its ability to shift the concentration-response curve for forskolin, a direct activator of adenylyl cyclase, to the left.[1][2] The positive inotropic effect of **UK-1745** is associated with an increase in intracellular Ca^{2+} transients and is completely inhibited by the muscarinic receptor agonist carbachol, suggesting a cAMP-dependent mechanism.[1][2] However, direct measurement of tissue cAMP levels did not show a significant increase at a concentration of 3×10^{-5} M **UK-1745**. [1][2] This suggests a highly localized or compartmentalized effect on cAMP signaling.

At higher concentrations, **UK-1745** also directly inhibits cardiac Na^+ , Ca^{2+} , and K^+ channels.[2][3] This contributes to its complex electrophysiological profile, including a depression of the maximum upstroke velocity of the action potential.[3]

Signaling Pathway Diagram





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